

# Application Notes and Protocols for Acid Yellow 127 in Histological Staining

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## Compound of Interest

Compound Name: Acid yellow 127

Cat. No.: B1592793

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## Introduction

**Acid Yellow 127** is a water-soluble, anionic azo dye that presents as a colorful, greenish-yellow powder.<sup>[1][2]</sup> While its primary applications are in the textile and leather industries for dyeing wool, silk, and polyamide fabrics, its properties suggest potential utility as a counterstain in histological applications.<sup>[1][2][3][4][5]</sup> Acid dyes, in general, are utilized in histology to stain basic tissue components such as the cytoplasm, muscle, and connective tissue, providing a contrasting color to nuclear stains like hematoxylin.<sup>[6][7]</sup> The mechanism relies on the electrostatic attraction between the negatively charged dye molecules and the positively charged proteins within these tissue structures.<sup>[6][7]</sup>

These application notes provide a detailed, generalized protocol for the use of **Acid Yellow 127** as a counterstain in a standard histological workflow. It is important to note that specific optimization of staining times and concentrations will be necessary depending on the tissue type and desired staining intensity.

## Properties of Acid Yellow 127

Property	Description	Source
C.I. Name	Acid Yellow 127	<a href="#">[1]</a> <a href="#">[2]</a>
C.I. Number	18888	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	73384-78-8	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	<chem>C26H20Cl2N9NaO4S</chem>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	803.63 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Yellow powder	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Soluble in water	<a href="#">[1]</a> <a href="#">[2]</a>
Primary Applications	Dyeing of wool, silk, polyamide fibers, and leather.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Experimental Protocol: Acid Yellow 127 as a Histological Counterstain

This protocol outlines the use of **Acid Yellow 127** as a counterstain following nuclear staining with hematoxylin.

Materials:

- **Acid Yellow 127** (powder)
- Distilled water
- Glacial acetic acid
- Harris' Hematoxylin (or other suitable hematoxylin solution)
- 1% Acid Alcohol (1% HCl in 70% ethanol)
- Scott's Tap Water Substitute (optional)
- Graded ethanol series (70%, 95%, 100%)

- Xylene (or a xylene substitute)
- Permanent mounting medium
- Paraffin-embedded tissue sections on slides

#### Reagent Preparation:

- **Acid Yellow 127** Staining Solution (0.5% w/v):
  - Dissolve 0.5 g of **Acid Yellow 127** powder in 100 mL of distilled water.
  - Add 0.5 mL of glacial acetic acid to enhance staining.
  - Mix well until fully dissolved. The solution should be a clear, greenish-yellow.[\[1\]](#)[\[2\]](#)
  - Filter the solution before use to remove any particulate matter.

#### Staining Procedure:

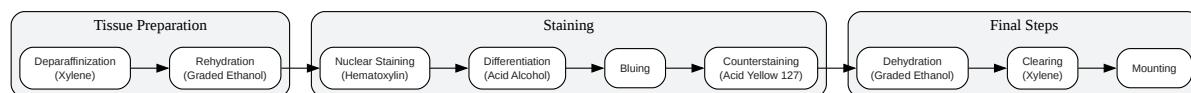
- Deparaffinization and Rehydration:
  - Immerse slides in xylene (or substitute) for 2 changes of 5 minutes each.
  - Transfer to 100% ethanol for 2 changes of 3 minutes each.
  - Transfer to 95% ethanol for 2 changes of 3 minutes each.
  - Transfer to 70% ethanol for 3 minutes.
  - Rinse in running tap water.
- Nuclear Staining:
  - Stain in Harris' Hematoxylin for 5-15 minutes.
  - Wash in running tap water for 1-5 minutes.
  - Differentiate in 1% Acid Alcohol with a few quick dips until the cytoplasm is pale pink.

- Wash in running tap water.
- Blue the sections in Scott's Tap Water Substitute for 1-2 minutes or in running tap water for 5-10 minutes.
- Wash in running tap water.
- Counterstaining with **Acid Yellow 127**:
  - Immerse slides in the 0.5% **Acid Yellow 127** staining solution for 1-3 minutes. Note: Staining time should be optimized based on tissue type and desired intensity.
  - Briefly wash in distilled water to remove excess stain.
- Dehydration, Clearing, and Mounting:
  - Dehydrate through graded alcohols: 95% ethanol (2 changes of 1 minute each), followed by 100% ethanol (2 changes of 2 minutes each).
  - Clear in xylene (or substitute) for 2 changes of 5 minutes each.
  - Mount with a permanent mounting medium.

#### Expected Results:

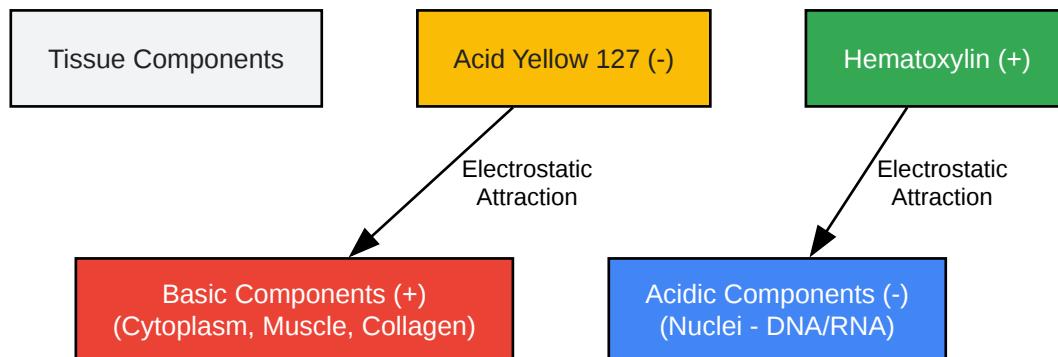
- Nuclei: Blue/Purple
- Cytoplasm, muscle, connective tissue: Shades of yellow

## Visualizations



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Caption: General experimental workflow for histological staining using **Acid Yellow 127** as a counterstain.



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Caption: Logical relationship of electrostatic interactions in histological staining.

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